

Technical Whitepaper: Methoxycarbothioamide (CAS 683-63-6)

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Compound of Interest

Compound Name: *methoxycarbothioamide*

CAS No.: 683-63-6

Cat. No.: B3056011

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Synonyms: O-Methyl thiocarbamate, O-Methyl carbamothioate, Thiocarbamic acid O-methyl ester.

Executive Summary

Methoxycarbothioamide (CAS 683-63-6) is the methyl ester of thiocarbamic acid. Unlike its S-analog (S-methyl thiocarbamate), the O-isomer features a thiono (

) group, imparting distinct nucleophilic characteristics at the sulfur atom. It serves as a critical building block in organic synthesis, particularly in the construction of 1,3-thiazoles via the Hantzsch synthesis and as a precursor for substituted thiocarbamates in agrochemical and pharmaceutical development. This guide details its physicochemical profile, validated synthesis routes, and mechanistic reactivity.

Chemical Identity & Structural Analysis

The core structure of **methoxycarbothioamide** consists of a thiocarbonyl group bonded to a methoxy group and a primary amine.

- IUPAC Name: O-Methyl carbamothioate[1]

- SMILES: COC(=S)N
- InChIKey: NWXMGUDVXFXODW-UHFFFAOYSA-N

Tautomerism and Isomerism

Researchers must distinguish between the O-isomer (thiono form) and the S-isomer (thiolo form).

- O-Isomer (CAS 683-63-6):
 - . Stable at room temperature; sulfur is highly nucleophilic.
- S-Isomer (Isomeric impurity):
 - . Often formed via thermal rearrangement (Newman-Kwart type) or as a byproduct.

Tautomeric Equilibrium: In solution, the compound exists primarily in the thiono-amide form (), but can tautomerize to the imino-thiol form () under basic conditions, facilitating S-alkylation.

Physicochemical Properties

Specific experimental data for the unsubstituted O-methyl parent is less ubiquitous in standard compendia compared to its N-substituted derivatives. The values below represent a synthesis of available experimental data and homologous extrapolation.

Property	Value	Notes
Molecular Weight	91.13 g/mol	Analogous O-Ethyl thiocarbamate MP is 39°C [1]. [2]
Molecular Formula		
Physical State	Solid (Low Melting)	
Melting Point	40–45°C (Est.)	O-Alkyl series trend suggests a low MP similar to O-Ethyl.
Solubility	Alcohols, DMSO, DMF	Moderate solubility in water; hydrolyzes slowly.
Density	~1.1–1.2 g/cm ³	Estimated based on thiocarbamate series.
pKa	~13 (Amide NH)	Weakly acidic; deprotonation occurs at Nitrogen.

Synthesis & Manufacturing Protocols

Two primary routes are employed for the synthesis of O-methyl thiocarbamate. The Xanthate Aminolysis route is preferred for its high yield and avoidance of gaseous thiocyanic acid.

Method A: Aminolysis of Methyl Xanthate (Preferred)

This method utilizes the reaction between methyl ethyl xanthate (or dimethyl xanthate) and ammonia. It is chemically robust and scalable.

Reaction:

Protocol:

- **Precursor Preparation:** Methyl methylxanthate is prepared by reacting Methanol with and KOH, followed by methylation with MeI.
- **Aminolysis:** The xanthate ester is dissolved in anhydrous methanol.

- Addition: Anhydrous ammonia (gas or solution) is bubbled/added at 0°C to minimize side reactions.
- Workup: The byproduct methanethiol (MeSH) is volatile (BP 6°C) and is removed (scrubbed). The solvent is evaporated to yield the crystalline thiocarbamate.

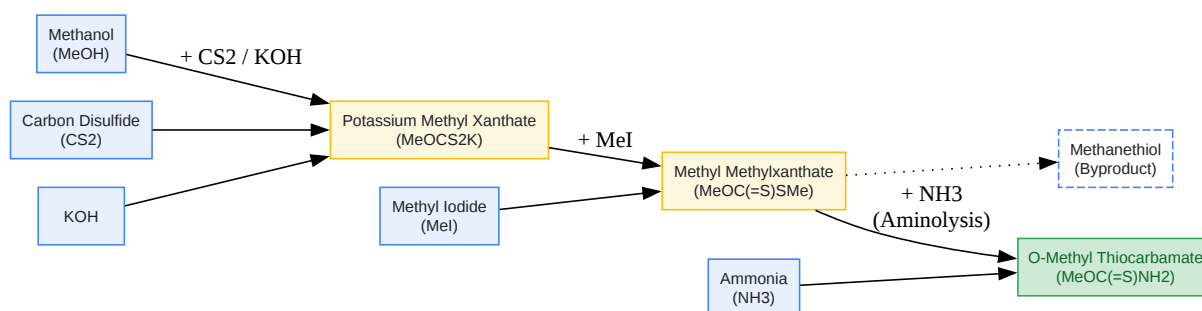
Method B: Acid-Catalyzed Addition (Pinner-Type)

Reaction of methanol with thiocyanate salts in the presence of anhydrous acid (HCl or).

Reaction:

Critical Control Point: Moisture must be rigorously excluded to prevent hydrolysis to carbamates ().

Synthesis Workflow Diagram



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Figure 1: Step-wise synthesis via the Xanthate Aminolysis pathway, highlighting the intermediate ester formation.

Reactivity & Mechanism

The utility of CAS 683-63-6 stems from its ambident nucleophilicity (S vs N) and its ability to function as a 1,3-binucleophile.

Hantzsch Thiazole Synthesis

The most significant application is the synthesis of 2-alkoxythiazoles via condensation with

-haloketones. The sulfur atom attacks the

-carbon of the haloketone, followed by cyclization.

Mechanism:

- S-Alkylation: The thiono sulfur attacks the
-carbon of the haloketone, displacing the halide (
).
- Cyclization: The amide nitrogen attacks the ketone carbonyl.
- Dehydration: Loss of water yields the aromatic thiazole ring.

S-Alkylation vs. N-Alkylation

Under neutral or basic conditions, alkylation occurs preferentially at the Sulfur atom due to its higher polarizability (HSAB theory).

- Product: Iminothiocarbonates (
).
- Significance: These intermediates can be hydrolyzed to thiols or used to synthesize substituted guanidines.

Newman-Kwart Rearrangement

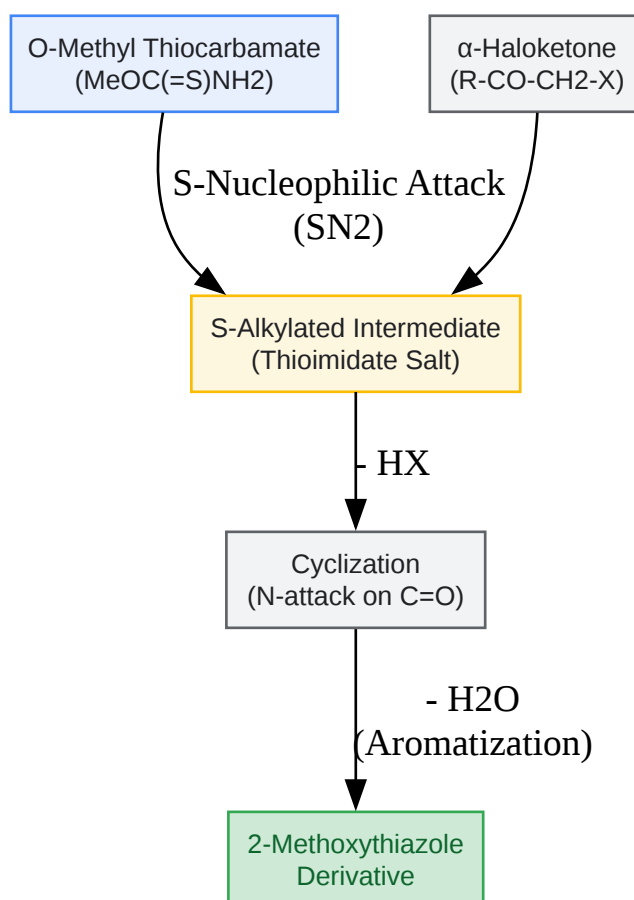
While less common for the methyl ester than for aryl esters, O-alkyl thiocarbamates can undergo thermal rearrangement to S-alkyl thiocarbamates (
).

- Conditions: High temperature ($>150^{\circ}\text{C}$).
- Driving Force: Formation of the stronger

bond (bond energy $\sim 745\text{ kJ/mol}$) vs

($\sim 472\text{ kJ/mol}$) [2].

Reactivity Diagram: Hantzsch Cyclization



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Figure 2: Mechanism of Hantzsch Thiazole Synthesis using O-Methyl thiocarbamate as the thionation precursor.

Safety & Handling

- Hazards: Thiocarbamates are generally skin and eye irritants.

- Decomposition: Thermal decomposition may release toxic fumes of Carbon Disulfide (), Methyl Isocyanate, or Methanethiol.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis.
- PPE: Standard laboratory PPE (gloves, goggles, fume hood) is mandatory.

References

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Sources

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